

# Commercial suppliers and availability of Fenretinide glucuronide-d4

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## Compound of Interest

Compound Name: Fenretinide glucuronide-d4

Cat. No.: B12405946

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## A Technical Guide to Fenretinide Glucuronide-d4 for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Fenretinide glucuronide-d4**, a key deuterated metabolite of the synthetic retinoid Fenretinide (N-(4-hydroxyphenyl)retinamide or 4-HPR). This document outlines its commercial availability, applications in research, and relevant biological pathways.

## Commercial Availability and Suppliers

**Fenretinide glucuronide-d4** and its related compounds are available from a select number of specialized chemical suppliers. These compounds are crucial for pharmacokinetic and metabolic studies of Fenretinide, often serving as internal standards in bioanalytical assays. The table below summarizes the available information from various suppliers. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed product specifications, as some of these specialized chemicals may be synthesized on demand.

Supplier	Product Name	Catalog Number	Molecular Formula	CAS Number	Notes
Clearsynth	Fenretinide Glucuronide Monosodium Salt-d4	CS-T-96805	C <sub>32</sub> H <sub>36</sub> D <sub>4</sub> NNa O <sub>8</sub>	Not Available	Offered as a monosodium salt.[1]
LGC Standards	Fenretinide Glucuronide Monosodium Salt-d4	Not specified	Not specified	Not specified	This product requires custom synthesis, and a quote must be requested.[2]
Veeprho	Fenretinide-D4 Glucuronide	DVE00768	Not specified	Not Available	Listed among their Fenretinide-related impurities.[3] [4]
TLC Pharmaceutical Standards	Fenretinide-d4 Glucuronide	F-075009	C <sub>32</sub> H <sub>37</sub> D <sub>4</sub> NO <sub>8</sub>	2118244-60-1	-

Note: While not the glucuronidated form, Fenretinide-d4 is more widely available and used as an internal standard. Suppliers include CP Lab Safety[5] and TLC Pharmaceutical Standards[6].

## Experimental Protocols

The primary application of **Fenretinide glucuronide-d4** is as an internal standard for the quantification of Fenretinide and its metabolites in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a detailed, representative protocol adapted from established methods for Fenretinide analysis.[7][8][9][10]

# Quantification of Fenretinide and its Metabolites in Human Plasma using LC-MS/MS

This protocol describes a method for the simultaneous determination of Fenretinide and its major metabolites, including Fenretinide glucuronide, in human plasma.

## 2.1.1. Materials and Reagents

- Fenretinide, Fenretinide glucuronide, and other metabolite analytical standards
- **Fenretinide glucuronide-d4** (Internal Standard, IS)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid, analytical grade
- Human plasma (blank)

## 2.1.2. Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare individual stock solutions of Fenretinide, its metabolites, and **Fenretinide glucuronide-d4** (IS) in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare serial dilutions of the analyte stock solutions in methanol to create working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the **Fenretinide glucuronide-d4** stock solution with methanol to a final concentration of 100 ng/mL.
- Calibration Curve and QC Samples: Spike blank human plasma with the appropriate working standard solutions to create calibration standards and quality control samples at low, medium, and high concentrations.

## 2.1.3. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (standard, QC, or unknown), add 10 µL of the 100 ng/mL IS working solution.

- Add 200  $\mu$ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

#### 2.1.4. LC-MS/MS Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., Zorbax SB-C18, 3.5 $\mu$ m, 50 $\times$ 2.1mm).<sup>[7][8]</sup>
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
  - 0-1 min: 30% B
  - 1-5 min: Linear gradient from 30% to 95% B
  - 5-7 min: Hold at 95% B
  - 7-8 min: Return to 30% B
  - 8-10 min: Re-equilibration at 30% B
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10  $\mu$ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.

- Detection: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for Fenretinide, its metabolites, and **Fenretinide glucuronide-d4** should be optimized by infusing the individual standard solutions.
  - Example Transition for Fenretinide:  $m/z$  392.3  $\rightarrow$  283.2<sup>[7]</sup><sup>[8]</sup>

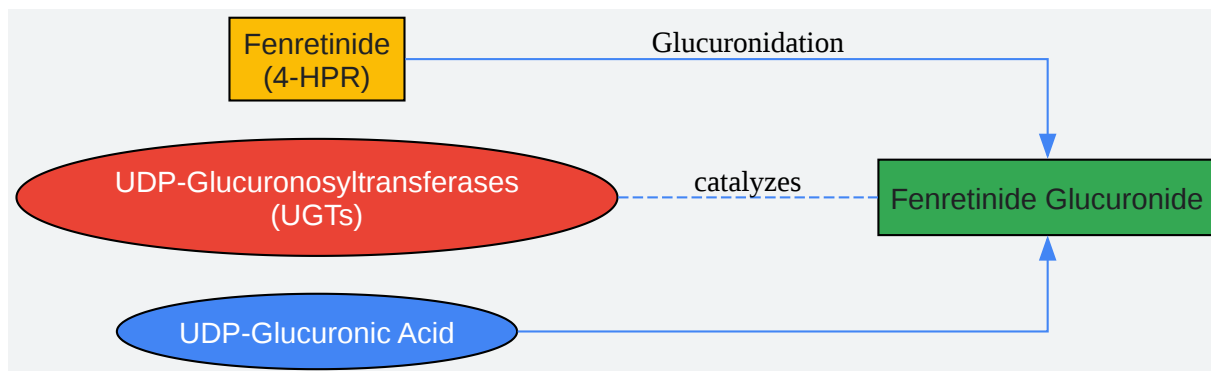
#### 2.1.5. Data Analysis

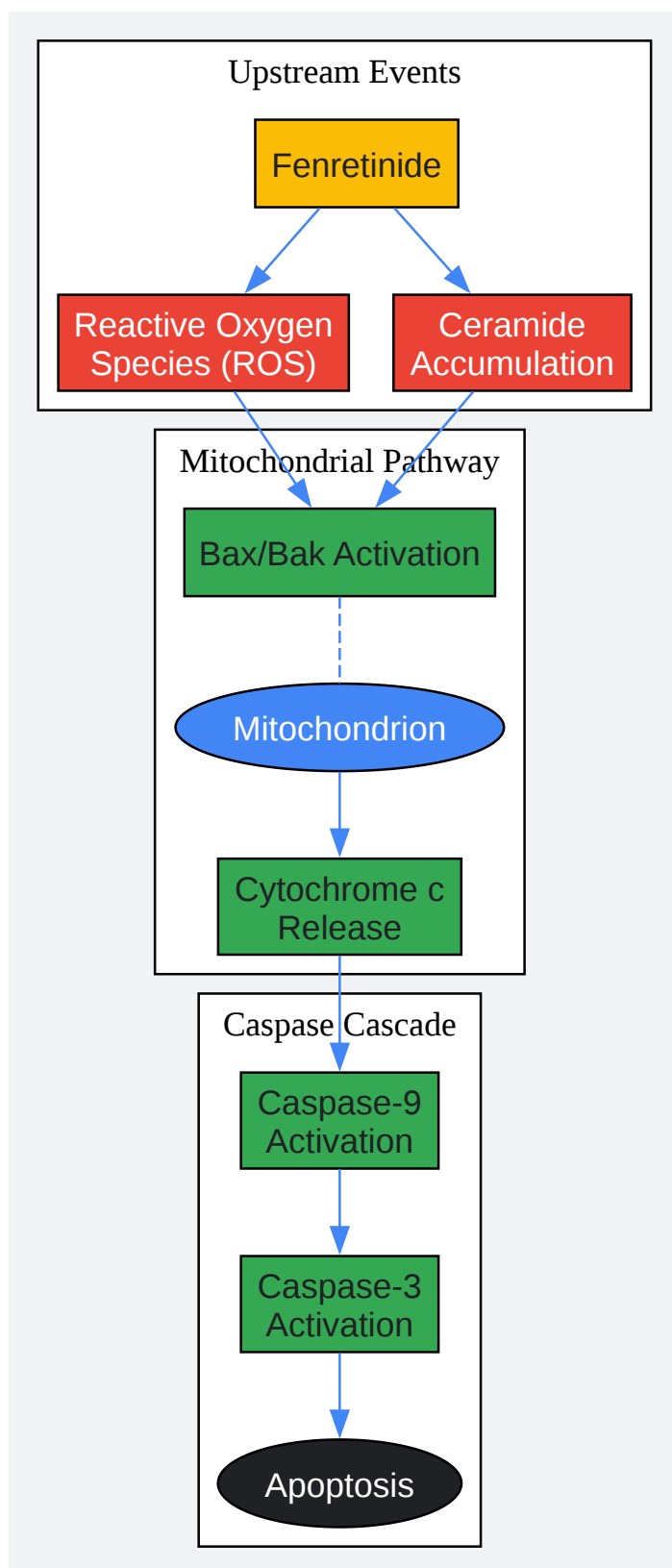
Quantify the analytes by calculating the peak area ratio of the analyte to the internal standard (**Fenretinide glucuronide-d4**). The concentration of the unknown samples is determined from the calibration curve.

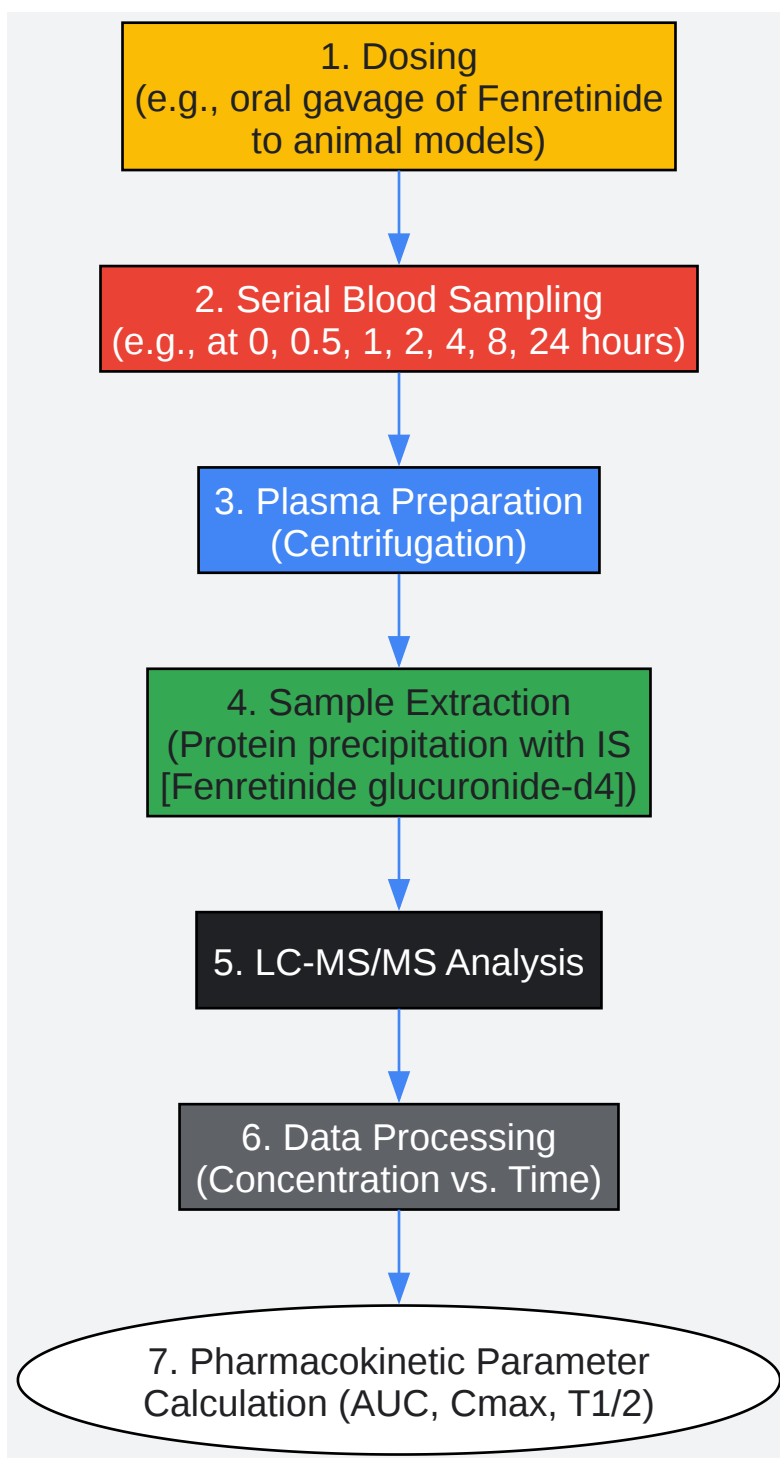
## Signaling and Metabolic Pathways

### Metabolic Pathway of Fenretinide

Fenretinide undergoes metabolism in the body, primarily through oxidation and glucuronidation. The glucuronidation of the phenolic hydroxyl group of Fenretinide is a significant detoxification pathway, increasing its water solubility and facilitating its excretion. This reaction is catalyzed by UDP-glucuronosyltransferases (UGTs).







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